

# An In-depth Technical Guide to Mayosperse 60 (CAS Number 31075-24-8)

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Mayosperse 60, identified by the CAS number 31075-24-8, is a cationic polymeric substance recognized for its dual functionality as a potent biocide and an effective dispersant.[1] It is widely known in industrial applications under various trade names, including WSCP (Water Soluble Cationic Polymer), Bualta, and Busan 77.[1] Chemically, it is described as Poly[oxyethylene(dimethyliminio)ethylene(dimethyliminio)ethylene dichloride]. Its primary applications are in industrial water treatment, paints, coatings, and textiles to control microbial growth and improve particle dispersion.[2] This guide provides a comprehensive overview of the technical data available for Mayosperse 60, with a focus on its chemical and physical properties, toxicological profile, and biocidal efficacy.

# **Chemical and Physical Properties**

**Mayosperse 60** is a complex polymeric compound. While some sources provide a molecular formula of C30H72N6O3X2.6Cl and a molecular weight of 777.656 g/mol, it's important to note that as a polymer, its molecular weight can vary.[3][4][5] Another source indicates a molecular weight of approximately 259.21 g/mol, which may refer to a monomeric unit.[1] The substance is typically a colorless to light amber, clear liquid with no distinct odor. It is highly soluble in water.

Table 1: Physical and Chemical Properties of Mayosperse 60



Property	Value	Reference(s)	
CAS Number	31075-24-8 [1][3]		
Appearance	Colorless to light amber liquid		
Odor	No distinct odor		
Solubility	Highly soluble in water		
Molecular Formula	C30H72N6O3X2.6Cl [3][4][5]		
Molecular Weight	777.656 g/mol (polymeric)	[3][4][5]	

#### **Mechanism of Action**

The primary mechanism of action of **Mayosperse 60** as a biocide is attributed to its cationic nature. The positively charged polymer is believed to interact with the negatively charged components of microbial cell membranes, leading to cell lysis and death. This electrostatic interaction disrupts the membrane's integrity, causing leakage of intracellular components and ultimately leading to the demise of the microorganism.

As a dispersant, its polymeric structure with both hydrophobic and hydrophilic moieties allows it to adsorb onto the surface of solid particles, preventing their aggregation and promoting a stable dispersion in liquid media.[1] In the textile and coatings industries, this property ensures uniform distribution of dyes, pigments, and fillers.[2]

Proposed biocidal mechanism of Mayosperse 60.

## **Toxicological Profile**

A comprehensive set of mammalian toxicology studies has been conducted on 1,2-Ethanediamine, N, N, N', N'-tetramethyl-, polymer with 1, 1'-oxybis[2-chloroethane], which has the same chemical composition as Busan 77 (a synonym for **Mayosperse 60**).[5] The findings from these studies are summarized below.

Table 2: Summary of Mammalian Toxicology Studies on Mayosperse 60



Study Type	Species	Results	Reference(s)
Acute Oral Toxicity	Rat	Exhibits moderate to low acute toxicity.	[5]
2-Year Chronic Toxicity and Carcinogenicity	Rat	No evidence of carcinogenicity. The No Observed Effect Level (NOEL) for systemic toxicity was determined to be 2,000 ppm (100 mg/kg/day).[5]	[5]
Reproductive and Developmental Toxicity	Rat	No teratogenic effects were observed. The maternal systemic Lowest Observable Effect Level (LOEL) was < 6,000 ppm (300 mg/kg/day). The reproductive NOEL was 6,000 ppm (300 mg/kg/day).[5]	[5]

It is important to handle **Mayosperse 60** with caution as it may cause skin and eye irritation.

## **Experimental Protocols**

While detailed, step-by-step experimental protocols for the specific toxicological studies on **Mayosperse 60** are not publicly available in the reviewed literature, a general workflow for such studies can be outlined based on standard toxicological practices.

General workflow for a chronic toxicity study.

## **Biocidal Efficacy**

**Mayosperse 60** is a broad-spectrum biocide effective against bacteria, algae, and fungi.[1] It is commonly used in industrial water systems to control microbial proliferation that can lead to



fouling, corrosion, and odors.[1] In swimming pools, it is marketed as an algaecide.

Table 3: Recommended Dosage for Algae Control in Swimming Pools

Treatment Type	Dosage per 10,000 Gallons of Water
Visible Algae Growth	16 oz
Initial Clean Water Treatment	9 oz
Weekly Maintenance	4 oz

Note: Always follow the specific product label instructions for application.

## **Applications in Research and Drug Development**

While the primary applications of **Mayosperse 60** are industrial, its potent biocidal activity and its nature as a cationic polymer could present areas of interest for researchers. The study of its interactions with microbial membranes could provide insights into the development of novel antimicrobial agents. However, its toxicological profile would need to be carefully considered for any potential therapeutic applications. There is currently no readily available literature suggesting its use or investigation in specific drug development signaling pathways.

#### Conclusion

**Mayosperse 60** (CAS 31075-24-8) is a versatile cationic polymer with well-established efficacy as a biocide and dispersant in various industrial applications. Its toxicological profile has been evaluated, indicating low to moderate toxicity and no carcinogenic potential in rodent studies. While detailed experimental protocols and in-depth mechanistic studies related to drug development are not widely published, the existing data provides a solid foundation for its safe and effective use in its intended applications and may offer a starting point for further research into its antimicrobial properties.

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